

2,4,5-Trifluorocinnamic acid molecular structure

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Compound of Interest

Compound Name: 2,4,5-Trifluorocinnamic acid

CAS No.: 247170-17-8

Cat. No.: B1310195

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Technical Whitepaper: **2,4,5-Trifluorocinnamic Acid** – Structural Analysis and Synthetic Utility

Executive Summary: The Fluorine Effect

2,4,5-Trifluorocinnamic acid (TFCA) represents a critical "molecular hinge" in medicinal chemistry and materials science. Unlike its non-fluorinated analogs, TFCA leverages the fluorine effect—the high electronegativity and small atomic radius of fluorine—to modulate lipophilicity, metabolic stability, and crystalline packing.

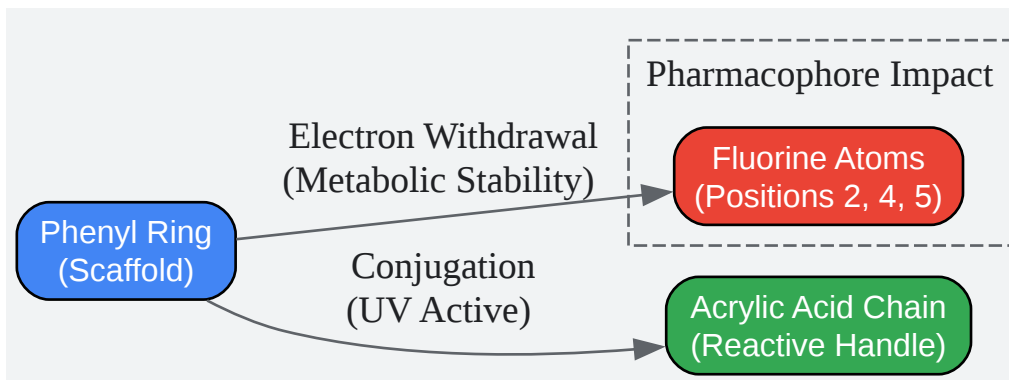
In drug development, this molecule serves as a vital precursor to 2,4,5-trifluorobenzoic acid, the foundational scaffold for third- and fourth-generation fluoroquinolone antibiotics. In materials science, its rigid phenyl-acrylic core is exploited in the design of liquid crystal mesogens, where the fluorine atoms dictate dielectric anisotropy.

Molecular Architecture & Properties

The structure of TFCA consists of a phenyl ring substituted with fluorine at the 2, 4, and 5 positions, coupled to an acrylic acid side chain. The trans (E) isomer is the thermodynamically stable form used in synthesis.

Property	Data	Relevance
IUPAC Name	(2E)-3-(2,4,5-Trifluorophenyl)prop-2-enoic acid	Standard nomenclature for regulatory filing.
CAS Number	247170-17-8	Unique identifier for sourcing.
Formula		Molecular Weight: 202.13 g/mol . [1]
Melting Point	187–189 °C	High crystallinity indicates strong intermolecular H-bonding (dimerization).
Appearance	White to off-white crystalline powder	Coloration often indicates trace aldehyde impurities.
Solubility	Soluble in MeOH, EtOH, DMSO; Insoluble in Water	Requires polar organic solvents for reactions.

Structural Diagram (Graphviz)



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Figure 1: Structural decomposition of **2,4,5-Trifluorocinnamic acid** highlighting functional zones.

Synthetic Methodology: The Knoevenagel Protocol

While Heck coupling is theoretically possible, the industrial standard for synthesizing TFCA is the Knoevenagel Condensation (Doebner Modification). This route is preferred due to the atom economy and the lower cost of the aldehyde precursor compared to the aryl halide required for Heck coupling.

Reagents & Setup

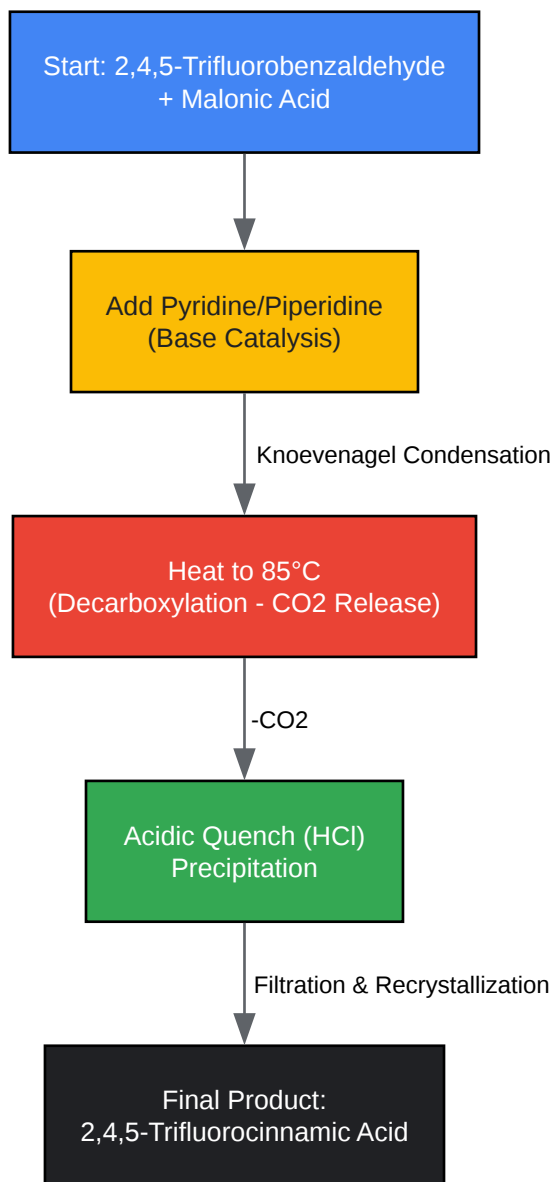
- Precursor: 2,4,5-Trifluorobenzaldehyde (CAS 446-52-6).
- Reagent: Malonic Acid (1.2 equivalents).
- Catalyst: Pyridine (Solvent/Base) + Piperidine (Catalytic amount).
- Conditions: Reflux (80–100°C) for 4–6 hours.

Step-by-Step Protocol (Self-Validating)

- Charge: In a dry round-bottom flask equipped with a reflux condenser, dissolve 10.0 g of 2,4,5-trifluorobenzaldehyde in 30 mL of anhydrous pyridine.
- Catalysis: Add 7.8 g (1.2 eq) of malonic acid and 0.5 mL of piperidine.
 - Scientist's Note: The piperidine acts as the initial nucleophile to form the iminium ion intermediate, accelerating the attack on the malonate.
- Reaction: Heat to 85°C. Evolution of gas (bubbling) indicates the decarboxylation step is proceeding.
 - Validation: The reaction is complete when evolution ceases and TLC (20% EtOAc/Hexane) shows consumption of the aldehyde.
- Quench: Cool the mixture to 0°C and slowly pour into 100 mL of ice-cold 6M HCl.
 - Why: This neutralizes the pyridine and precipitates the free acid.
- Isolation: Filter the white precipitate. Wash with cold water (3x) to remove pyridinium salts.

- Purification: Recrystallize from Ethanol/Water (3:1).
 - QC Check: Target MP should be 187–189°C. If <180°C, repeat recrystallization.

Synthetic Workflow Diagram



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Figure 2: The Doebner-Knoevenagel synthesis pathway for high-purity TFCA.

Pharmaceutical Application: The Quinolone

Gateway

The primary utility of **2,4,5-trifluorocinnamic acid** in drug development is as a precursor to 2,4,5-trifluorobenzoic acid. While the benzoic acid can be made via other routes (e.g., Grignard carboxylation), the oxidative cleavage of the cinnamic acid is a robust method when starting from the aldehyde.

Mechanism: The alkene double bond of TFCA is oxidatively cleaved (using

or Ozone) to yield the benzoic acid. This benzoic acid is then converted into the benzoyl chloride, which is the key building block for the quinolone core found in antibiotics like Lomefloxacin and analogs of Sitafloxacin.

- Pathway: TFCA

Oxidative Cleavage

2,4,5-Trifluorobenzoic Acid

Benzoyl Acetate

Cyclization to Quinolone.

References & Sourcing

- Chemical Identity & Properties:
 - Source: ChemicalBook. "**2,4,5-Trifluorocinnamic acid** Properties and Melting Point."[\[2\]](#)
 - Link:
- Synthetic Application (Benzoic Acid Precursor):
 - Source: ChemSynthesis.[\[3\]](#)[\[4\]](#) "Synthesis and properties of 2,4,5-trifluorobenzoic acid."
 - Link:
- Research Availability:

- Source: Santa Cruz Biotechnology (SCBT). "**2,4,5-Trifluorocinnamic acid** for Research Use."
- Link:
- General Knoevenagel Methodology:
 - Context: Standard organic synthesis protocols for cinnamic acids adapted for fluorinated substrates.
 - Reference: Vogel's Textbook of Practical Organic Chemistry, 5th Ed., Longman, 1989. (Standard text, no URL).

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